

# Navigating the Chemical Landscape of Brominated Chlorophenyl Ketones: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest		
Compound Name:	2-Bromo-1-(4-chlorophenyl)butan-1-one	
Cat. No.:	B089803	<a href="#">Get Quote</a>

An In-depth Examination of **2-Bromo-1-(4-chlorophenyl)butan-1-one** and Its Closely Related Analogues for Researchers, Scientists, and Drug Development Professionals.

The compound "**2-Bromo-1-(4-chlorophenyl)butan-1-one**" presents a notable case of ambiguity within chemical literature and databases. While this specific nomenclature is sparsely documented, extensive research reveals a close association with three well-characterized, yet distinct, chemical entities: 2-Bromo-4-chloro-1-(4-chlorophenyl)butan-1-one, 2-Bromo-1-(4-chlorophenyl)propan-1-one, and 2-Bromo-1-(4-chlorophenyl)ethan-1-one. This guide provides a comprehensive technical overview of these three compounds, addressing the likely intended subjects of interest for researchers in drug discovery and organic synthesis.

This document serves as a detailed resource, summarizing the available quantitative data, outlining experimental protocols, and visualizing key synthetic pathways to facilitate a deeper understanding and application of these versatile chemical intermediates.

## Comparative Physicochemical Properties

The fundamental physicochemical characteristics of the three brominated chlorophenyl ketones are summarized below, highlighting their structural differences.

Property	2-Bromo-4-chloro-1-(4-chlorophenyl)butan-1-one	2-Bromo-1-(4-chlorophenyl)propan-1-one	2-Bromo-1-(4-chlorophenyl)ethan-1-one
CAS Number	3760-66-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	877-37-2	536-38-9 <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>9</sub> BrCl <sub>2</sub> O <a href="#">[1]</a> <a href="#">[2]</a>	C <sub>9</sub> H <sub>8</sub> BrClO	C <sub>8</sub> H <sub>6</sub> BrClO <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	295.99 g/mol <a href="#">[2]</a>	247.52 g/mol	233.49 g/mol <a href="#">[4]</a>
IUPAC Name	2-bromo-4-chloro-1-(4-chlorophenyl)butan-1-one <a href="#">[2]</a>	2-bromo-1-(4-chlorophenyl)propan-1-one	2-bromo-1-(4-chlorophenyl)ethanone <a href="#">[5]</a>
Synonyms	2-Bromo-4,4'-dichlorobutyrophenone <a href="#">[2]</a>	2-Bromo-4'-chloropropiophenone	4-Chlorophenacyl bromide, p-Chlorophenacyl bromide <a href="#">[4]</a> <a href="#">[6]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of these compounds are crucial for their application in research and development.

### Synthesis of 2-Bromo-1-(4-chlorophenyl)propan-1-one

A common method for the synthesis of 2-Bromo-1-(4-chlorophenyl)propan-1-one involves the bromination of 4'-chloropropiophenone.[\[7\]](#)[\[8\]](#)

Materials:

- 4'-chloropropiophenone
- Bromine
- Chloroform
- Aluminium chloride (anhydrous, small amount as catalyst)

- Petroleum ether

Procedure:

- Dissolve 4'-chloropropiophenone (0.1 mol) in 100 ml of chloroform.
- Add a small amount of anhydrous aluminium chloride to the solution.
- Add a solution of bromine (0.1 mol) in 20 ml of chloroform dropwise to the mixture.
- Stir the reaction mixture overnight.
- After the reaction is complete, filter the mixture.
- Evaporate the filtrate to obtain a crystalline residue.
- Wash the residue with petroleum ether to yield the final product.

## Synthesis of 2-Bromo-1-(4-chlorophenyl)ethan-1-one

An alternative green chemistry approach for the synthesis of  $\alpha$ -bromo aromatic ketones, including 2-Bromo-1-(4-chlorophenyl)ethanone, utilizes ultrasound.<sup>[9]</sup>

Materials:

- 1-(4-chlorophenyl)ethanone (Acetophenone derivative)
- N-bromosuccinimide (NBS)
- PEG-400
- Water

Procedure:

- Add a mixture of the acetophenone derivative (1.0 eq) and N-bromosuccinimide (1.0 eq) to PEG-400 and water.
- Stir the reaction mixture and place it under sonication using an ultrasonic horn at 80 °C.

- Monitor the reaction by Thin Layer Chromatography (TLC).
- Once the reactant is consumed, extract the reaction mass with dichloromethane.
- Evaporate the dichloromethane layer under reduced vacuum to obtain the final product.

## Analytical Methods: HPLC for 2-Bromo-1-(4-chlorophenyl)ethan-1-one

A reverse-phase High-Performance Liquid Chromatography (HPLC) method can be employed for the analysis of 2-Bromo-1-(4-chlorophenyl)ethan-1-one.[\[10\]](#)

Column: Newcrom R1 HPLC column Mobile Phase:

- Acetonitrile (MeCN)
- Water
- Phosphoric acid (Note: For Mass-Spectrometry compatible applications, replace phosphoric acid with formic acid.)

## Applications in Organic Synthesis & Drug Discovery

These brominated ketones are highly valued as intermediates in the synthesis of a wide range of organic molecules, including pharmaceuticals and agrochemicals. Their reactivity, primarily due to the alpha-bromine atom, allows for diverse chemical transformations.

2-Bromo-1-(4-chlorophenyl)ethan-1-one is a versatile building block used in:

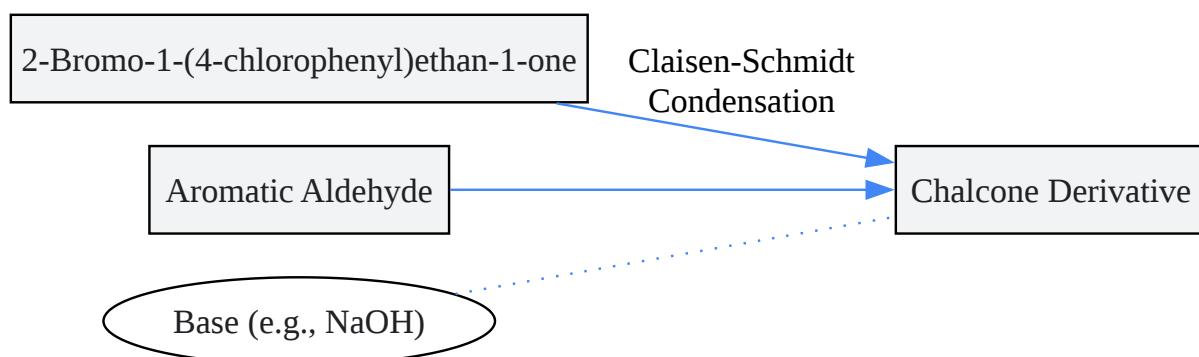
- Nucleophilic Substitution Reactions: The bromine atom is readily displaced by various nucleophiles, enabling the introduction of different functional groups.[\[4\]](#)
- Alkylation: It is used to alkylate amines, thiols, and other nucleophilic species.[\[4\]](#)
- Synthesis of Heterocycles: It serves as a precursor for a variety of heterocyclic compounds.[\[4\]](#)

- Synthesis of Chalcones: It can be used in the Claisen-Schmidt condensation to produce chalcone derivatives, which are known for their broad pharmacological activities.[11][12][13][14]

2-Bromo-1-(4-chlorophenyl)propan-1-one is a known precursor in the synthesis of cathinone derivatives, such as 4-chloromethcathinone.

## Visualizing Synthetic Pathways

The following diagrams, generated using the DOT language, illustrate key synthetic workflows involving these compounds.



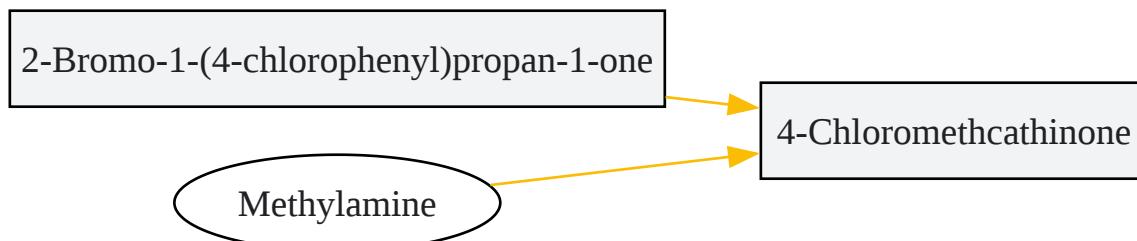
[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of chalcones.



[Click to download full resolution via product page](#)

Caption: Nucleophilic substitution reaction schematic.

[Click to download full resolution via product page](#)

Caption: Synthesis pathway of 4-Chloromethcathinone.

In conclusion, while the initially queried "**2-Bromo-1-(4-chlorophenyl)butan-1-one**" remains an elusive entity, the closely related ethanone, propanone, and 4-chloro-butan-one analogues offer a rich field of study for chemical and pharmaceutical research. This guide provides a foundational resource for professionals working with these important synthetic intermediates.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-4-chloro-1-(4-chlorophenyl)butan-1-one - High purity | EN [georganics.sk]
- 2. 2-Bromo-4-chloro-1-(4-chlorophenyl)butan-1-one | C10H9BrCl2O | CID 107167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. nbino.com [nbino.com]
- 5. 2-BROMO-1-(4-CHLOROPHENYL)ETHAN-1-ONE | CAS 536-38-9 [matrix-fine-chemicals.com]
- 6. 2-Bromo-4'-chloroacetophenone(536-38-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. 2-bromo-4-chloropropiophenone synthesis - chemicalbook [chemicalbook.com]
- 8. prepchem.com [prepchem.com]

- 9. asianpubs.org [asianpubs.org]
- 10. Ethanone, 2-bromo-1-(4-chlorophenyl)- | SIELC Technologies [sielc.com]
- 11. benchchem.com [benchchem.com]
- 12. Synthesis of Chalcones Derivatives and Their Biological Activities: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. rjptonline.org [rjptonline.org]
- To cite this document: BenchChem. [Navigating the Chemical Landscape of Brominated Chlorophenyl Ketones: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089803#synonyms-for-2-bromo-1-4-chlorophenyl-butan-1-one]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)